

A Comprehensive Spectroscopic Guide to N-Benzyl-1-phenylethanamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Benzyl-1-phenylethanamine*

CAS No.: 3193-62-2

Cat. No.: B1207000

[Get Quote](#)

Introduction

N-Benzyl-1-phenylethanamine is a chiral secondary amine with significant applications in organic synthesis, particularly as a chiral auxiliary and in the preparation of pharmaceutically relevant molecules.^[1] Its structure, featuring a stereocenter and two phenyl rings, gives rise to a rich and informative spectroscopic profile. This in-depth technical guide provides a comprehensive analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data of **N-Benzyl-1-phenylethanamine**. Designed for researchers, scientists, and drug development professionals, this document emphasizes the causal relationships between molecular structure and spectral features, grounded in established scientific principles and supported by authoritative references.

The molecular structure of **N-Benzyl-1-phenylethanamine**, with the IUPAC name **N-benzyl-1-phenylethanamine**, is presented below.^[1] The presence of a chiral center at the ethylamine benzylic carbon is a key feature influencing its spectroscopic properties.

Caption: A typical experimental workflow for NMR analysis.

^1H NMR Spectral Interpretation

The ^1H NMR spectrum of **N-Benzyl-1-phenylethanamine** is characterized by signals in the aromatic, aliphatic, and amine regions. The presence of a chiral center renders the two benzylic protons of the N-benzyl group diastereotopic, a key feature of the spectrum. [2] Table 1: Predicted ^1H NMR Data for **N-Benzyl-1-phenylethanamine** in CDCl_3

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 7.20 - 7.40	Multiplet	10H	Aromatic C-H	Protons on both phenyl rings resonate in this region.
~ 3.80	Quartet	1H	CH(CH ₃)Ph	Methine proton coupled to the adjacent methyl protons.
~ 3.65 and ~ 3.55	Doublet of Doublets (or two Doublets)	2H	N-CH ₂ -Ph	Diastereotopic methylene protons due to the adjacent chiral center. They are chemically non-equivalent and couple with each other. [3]
~ 2.10	Singlet (broad)	1H	N-H	The N-H proton signal is often broad and its chemical shift is concentration-dependent. It typically does not show coupling. [4]
~ 1.35	Doublet	3H	CH ₃	Methyl protons coupled to the adjacent methine proton.

Note: Predicted chemical shifts are based on typical values for similar structural motifs and may vary slightly based on experimental conditions. [5][6]

¹³C NMR Spectral Interpretation

The proton-decoupled ¹³C NMR spectrum provides a count of the unique carbon environments in the molecule.

Table 2: Predicted ¹³C NMR Data for **N-Benzyl-1-phenylethanamine** in CDCl₃

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~ 145	Quaternary C (ipso-C of phenylethyl)	Aromatic carbon attached to the ethylamine group.
~ 140	Quaternary C (ipso-C of benzyl)	Aromatic carbon attached to the methylene group.
~ 128.5	Aromatic C-H	Aromatic carbons of both rings.
~ 128.2	Aromatic C-H	Aromatic carbons of both rings.
~ 127.0	Aromatic C-H	Aromatic carbons of both rings.
~ 126.8	Aromatic C-H	Aromatic carbons of both rings.
~ 58.5	CH(CH ₃)Ph	Methine carbon attached to the nitrogen and a phenyl group.
~ 54.0	N-CH ₂ -Ph	Methylene carbon attached to the nitrogen and a phenyl group.
~ 24.0	CH ₃	Methyl carbon.

Note: Predicted chemical shifts are based on typical values and data from similar compounds. [5]

Infrared (IR) Spectroscopy

FTIR spectroscopy is a rapid and effective method for identifying the key functional groups present in **N-Benzyl-1-phenylethanamine**.

Experimental Protocol: FTIR Data Acquisition

For a liquid sample like **N-Benzyl-1-phenylethanamine**, the Attenuated Total Reflectance (ATR) or neat sample techniques are most appropriate. [7][8]

- Instrument Preparation: Ensure the ATR crystal or salt plates (if using the neat method) are clean. A background spectrum of the empty accessory should be collected.
 - Sample Application:
 - ATR: Place a small drop of the liquid amine directly onto the ATR crystal.
 - Neat: Place a drop of the liquid between two KBr or NaCl plates to create a thin film. [9]3.
- Data Acquisition: Collect the spectrum, typically over a range of 4000-600 cm^{-1} . Co-adding multiple scans (e.g., 16 or 32) will improve the signal-to-noise ratio. [10]

IR Spectral Interpretation

The IR spectrum will exhibit characteristic absorption bands corresponding to the vibrations of the N-H, C-H, and C-N bonds, as well as the aromatic rings.

Table 3: Key IR Absorption Bands for **N-Benzyl-1-phenylethanamine**

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Rationale
~ 3300 - 3500	Weak to Medium	N-H stretch	Secondary amines show a single, relatively sharp peak in this region. [11] [12]
~ 3020 - 3080	Medium	Aromatic C-H stretch	Characteristic of C-H bonds on a phenyl ring.
~ 2850 - 2970	Medium	Aliphatic C-H stretch	Stretching vibrations of the methyl, methine, and methylene C-H bonds.
~ 1600, ~1495, ~1450	Medium to Strong	C=C aromatic ring stretch	These absorptions are characteristic of the phenyl rings.
~ 1020 - 1250	Medium	C-N stretch	The stretching vibration of the carbon-nitrogen bond. [13]
~ 690 - 770	Strong	C-H out-of-plane bend	Bending vibrations of the aromatic C-H bonds, indicative of monosubstituted benzene rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **N-Benzyl-1-phenylethanamine**, which is crucial for confirming its identity.

Experimental Protocol: GC-MS Data Acquisition

Gas Chromatography-Mass Spectrometry (GC-MS) is well-suited for the analysis of volatile amines like **N-Benzyl-1-phenylethanamine**. [14]

- Sample Preparation: Prepare a dilute solution of the amine (e.g., 1 mg/mL) in a volatile organic solvent such as methanol or ethyl acetate. [14]2. GC Parameters:
 - Column: A non-polar column, such as a 5% phenyl-methylpolysiloxane (e.g., HP-5ms), is appropriate.
 - Injection: Inject a small volume (e.g., 1 μ L) of the sample solution.
 - Oven Program: A temperature ramp (e.g., starting at 100°C and ramping to 280°C) is used to ensure good separation and peak shape.
- MS Parameters:
 - Ionization: Electron Ionization (EI) at 70 eV is standard for creating a reproducible fragmentation pattern. [14] * Mass Range: Scan a mass range that includes the molecular ion (e.g., m/z 50-300).

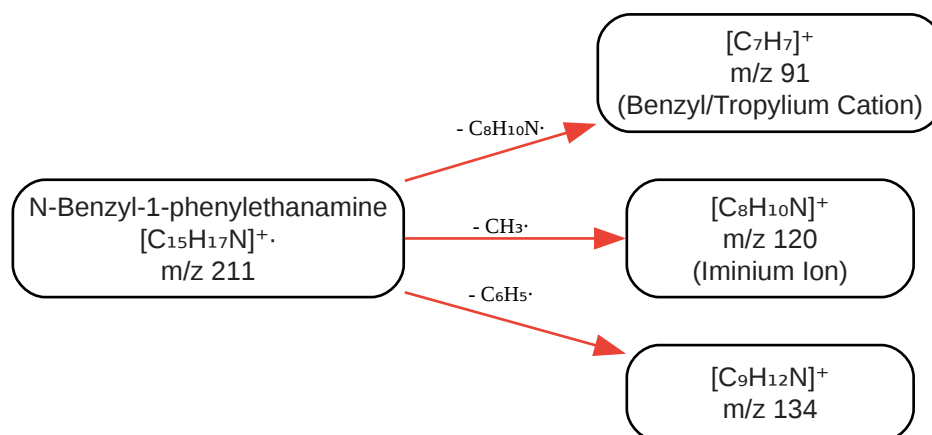
Mass Spectral Interpretation

The mass spectrum is interpreted based on the molecular ion peak and the characteristic fragment ions.

- Molecular Ion (M^{+}): **N-Benzyl-1-phenylethanamine** has a molecular formula of $C_{15}H_{17}N$ and a molecular weight of 211.30 g/mol . [1]According to the nitrogen rule, a compound with an odd number of nitrogen atoms will have an odd nominal molecular weight. Therefore, the molecular ion peak is expected at m/z 211. [1]
- Key Fragmentation Pathways: The fragmentation of benzylamines under EI is often dominated by cleavage at the bonds alpha to the nitrogen atom, leading to the formation of stable carbocations. [15][16]
 - Formation of the Benzyl Cation (m/z 91): Cleavage of the C-N bond of the benzyl group is a highly favorable pathway, leading to the very stable benzyl cation or tropylium ion. This is often the base peak in the spectrum. [17] * Formation of the $C_8H_{10}N^{+}$ Ion (m/z 120):

Alpha-cleavage of the methyl group from the phenylethyl moiety results in a stable iminium ion.

- Formation of the $C_9H_{12}N^+$ Ion (m/z 134): Loss of a phenyl radical from the molecular ion.



[Click to download full resolution via product page](#)

Caption: Predicted major fragmentation pathways of **N-Benzyl-1-phenylethanamine** in EI-MS.

Conclusion

The spectroscopic analysis of **N-Benzyl-1-phenylethanamine** provides a detailed and unambiguous confirmation of its molecular structure. 1H NMR spectroscopy reveals the diastereotopic nature of the benzylic protons, a direct consequence of the molecule's chirality. ^{13}C NMR confirms the carbon framework, while IR spectroscopy identifies the key functional groups, notably the secondary amine N-H bond. Mass spectrometry establishes the molecular weight and reveals characteristic fragmentation patterns dominated by the formation of stable benzylic and iminium cations. This comprehensive guide, integrating experimental protocols with detailed spectral interpretation, serves as a valuable resource for scientists and researchers working with this important chiral amine.

References

- MDPI. (2023). (R)-N-Benzyl-N-(1-phenylethyl)cyclohexanamine. Molbank, 2023(1), m1561. [\[Link\]](#)

- PubChem. (n.d.). N-benzyl-1-phenylethylamine. National Center for Biotechnology Information. [\[Link\]](#)
- Supporting Information for Mechanistic Studies on the N-Alkylation of Amines with Alcohols Catalysed by Iridium(I) Complexes. (n.d.). [\[Link\]](#)
- JoVE. (2025). Video: NMR Spectroscopy Of Amines. [\[Link\]](#)
- PubMed. (2007). Fragmentation mechanisms of protonated benzylamines. Electrospray ionisation-tandem mass spectrometry study and ab initio molecular orbital calculations. [\[Link\]](#)
- SINTEF Blog. (2025). FTIR combined with multivariate analysis for monitoring of solvent composition in CO2 capture plant. [\[Link\]](#)
- ResearchGate. (2025). Determination of aliphatic amines by gas chromatography-mass spectrometry after in-syringe derivatization with pentafluorobenzoyl chloride. [\[Link\]](#)
- Organomation. (n.d.). NMR Sample Preparation: The Complete Guide. [\[Link\]](#)
- Drawell. (2025). FTIR Analysis for Liquid Samples - What You Need to Know. [\[Link\]](#)
- Iowa State University. (n.d.). NMR Sample Preparation. Chemical Instrumentation Facility. [\[Link\]](#)
- ResearchGate. (n.d.). Scheme 2. Proposed mechanism for fragmentations of protonated N-benzyl compounds. [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 90 MHz, CDCl₃, experimental) (HMDB0033871). [\[Link\]](#)
- Sample preparation for FT-IR. (n.d.). [\[Link\]](#)
- PubMed. (2023). Practical benzylation of N,N-substituted ethanolamines related to chemical warfare agents for analysis and detection by electron ionization gas chromatography-mass spectrometry. [\[Link\]](#)
- ResearchGate. (n.d.). Diastereotopic protons in benzyl methylene of the DQZ. [\[Link\]](#)

- OpenStax. (2023). 24.10 Spectroscopy of Amines. In Organic Chemistry. [[Link](#)]
- Spectroscopy Online. (2019). Organic Nitrogen Compounds III: Secondary and Tertiary Amines. [[Link](#)]
- Revue Roumaine de Chimie. (n.d.). ¹H NMR AND CONFORMATIONAL ANALYSIS OF DIASTEREOTOPIC METHYLENE PROTONS IN ACHIRAL FLEXIBLE MOLECULES. [[Link](#)]
- Nanalysis. (2024). Guide: Preparing a Sample for NMR analysis – Part I. [[Link](#)]
- ResearchGate. (2025). Vibrational (FT-Raman and FTIR) spectroscopic study, molecular structure, thermodynamic properties and non-linear optical properties of benzyl-3-oxopyperazine-1-carboxylate by density functional theory. [[Link](#)]
- CORE. (n.d.). Gas-Phase Fragmentation Characteristics of Benzyl-Aminated Lysyl-Containing Tryptic Peptides. [[Link](#)]
- National Institute of Standards and Technology. (n.d.). Benzylamine. In NIST Chemistry WebBook. [[Link](#)]
- Master Organic Chemistry. (2022). Diastereotopic Protons in ¹H NMR Spectroscopy: Examples. [[Link](#)]
- Organic Chemistry Data. (n.d.). ¹H NMR Chemical Shifts. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-benzyl-1-phenylethylamine | C₁₅H₁₇N | CID 519427 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]

- [4. Video: NMR Spectroscopy Of Amines \[jove.com\]](#)
- [5. rsc.org \[rsc.org\]](#)
- [6. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [7. drawellanalytical.com \[drawellanalytical.com\]](#)
- [8. jascoinc.com \[jascoinc.com\]](#)
- [9. eng.uc.edu \[eng.uc.edu\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. books.rsc.org \[books.rsc.org\]](#)
- [12. FTIR combined with multivariate analysis for monitoring of solvent composition in CO2 capture plant. – SINTEF Blog \[blog.sintef.com\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [15. Fragmentation mechanisms of protonated benzylamines. Electrospray ionisation-tandem mass spectrometry study and ab initio molecular orbital calculations - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to N-Benzyl-1-phenylethanamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207000/docs#a-comprehensive-spectroscopic-guide-to-n-benzyl-1-phenylethanamine\]](https://www.benchchem.com/product/b1207000/docs#a-comprehensive-spectroscopic-guide-to-n-benzyl-1-phenylethanamine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)